

Application Note: Comprehensive Analytical Characterization of 4-Amino-6-chloropyrimidin-5-ol

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Compound of Interest

Compound Name: 4-Amino-6-chloropyrimidin-5-ol

CAS No.: 38953-42-3

Cat. No.: B1282119

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **4-Amino-6-chloropyrimidin-5-ol** is a key intermediate in the synthesis of various pharmaceutically active compounds, including antiviral agents like Favipiravir.^{[1][2]} The purity and impurity profile of this intermediate are critical as they directly impact the quality, safety, and efficacy of the final drug product. Therefore, robust and reliable analytical methods are essential for its characterization. This document provides detailed protocols for the primary analytical techniques used to assess the identity, purity, and impurity profile of **4-Amino-6-chloropyrimidin-5-ol** products.

High-Performance Liquid Chromatography (HPLC) for Purity and Impurity Profiling

High-Performance Liquid Chromatography (HPLC) is the primary method for determining the purity of **4-Amino-6-chloropyrimidin-5-ol** and quantifying its related impurities. A reverse-

phase method is typically employed for separating the polar parent compound from its non-polar and closely related impurities.

Experimental Protocol: HPLC-UV Analysis

Objective: To determine the purity of **4-Amino-6-chloropyrimidin-5-ol** and identify related substances.

Instrumentation:

- High-Performance Liquid Chromatograph with a UV-Vis or Diode Array Detector (DAD).
- Analytical column: C18 reverse-phase column (e.g., Inertsil ODS-3, 250mm x 4.6mm, 5.0 μ m particle size).[\[3\]](#)
- Data acquisition and processing software.

Reagents and Materials:

- Acetonitrile (HPLC Grade)
- Potassium dihydrogen phosphate (KH_2PO_4) (Analytical Grade)
- Orthophosphoric acid (for pH adjustment)
- Water (HPLC Grade)
- **4-Amino-6-chloropyrimidin-5-ol** reference standard and sample.

Procedure:

- Mobile Phase Preparation: Prepare a 0.02M KH_2PO_4 solution in HPLC-grade water. Adjust the pH to 3.0 using orthophosphoric acid. The mobile phase is a mixture of this buffer and acetonitrile. A typical gradient might be used to ensure the separation of all impurities. For a simpler isocratic method, a ratio such as 65:35 (v/v) of buffer to acetonitrile can be used.[\[3\]](#)
- Standard Solution Preparation: Accurately weigh and dissolve the **4-Amino-6-chloropyrimidin-5-ol** reference standard in a suitable diluent (e.g., a 50:50 mixture of water

and acetonitrile) to obtain a final concentration of approximately 1.0 mg/mL.

- Sample Solution Preparation: Prepare the sample solution in the same manner as the standard solution to a concentration of approximately 1.0 mg/mL.
- Chromatographic Conditions:
 - Column: Inertsil ODS-3, 250mm x 4.6mm, 5.0 μ m.[3]
 - Mobile Phase: 0.02M KH_2PO_4 (pH 3.0) / Acetonitrile (65:35 v/v).[3]
 - Flow Rate: 0.7 mL/min.[3]
 - Column Temperature: 40 $^{\circ}\text{C}$.[3]
 - Detection Wavelength: 236 nm.[3]
 - Injection Volume: 10 μL .[4]
- Analysis: Inject the blank (diluent), standard solution, and sample solution into the HPLC system and record the chromatograms.
- Data Processing: Calculate the purity of the sample by area normalization. The percentage purity is calculated by dividing the peak area of the main component by the total area of all peaks and multiplying by 100.

Data Presentation: HPLC Purity and Impurity Data

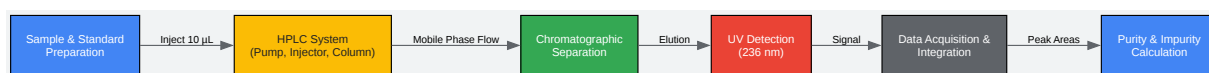
Table 1: Representative HPLC Purity Analysis Results

Peak ID	Retention Time (min)	Peak Area (mAU*s)	Area %	Identity
1	3.2	15.6	0.08	Impurity A (Starting Material)
2	4.5	19875.4	99.31	4-Amino-6-chloropyrimidin-5-ol
3	6.8	98.2	0.49	Impurity B (Dimer)
4	9.1	24.1	0.12	Unknown Impurity

| Total | | 20013.3 | 100.00 | |

Note: The data presented is exemplary. Actual retention times and impurity profiles may vary based on the specific synthesis route and chromatographic conditions.

Workflow for HPLC Analysis



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Caption: Workflow for HPLC-UV Purity Assay.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for identifying and quantifying volatile and semi-volatile impurities that may not be detected by HPLC. For polar compounds like pyrimidine derivatives, derivatization (e.g., silylation) is often required to increase volatility and thermal stability.[5]

Experimental Protocol: GC-MS Analysis

Objective: To identify volatile organic impurities.

Instrumentation:

- Gas Chromatograph coupled to a Mass Spectrometer (e.g., Quadrupole or Ion Trap).
- Capillary column: 5% Phenyl Methyl Siloxane (e.g., DB-5ms, 30m x 0.25mm, 0.25 μ m film thickness).
- Data system for instrument control and data analysis.

Reagents and Materials:

- Silylating agent (e.g., BSTFA with 1% TMCS).
- Anhydrous solvent (e.g., Pyridine or Acetonitrile).
- Sample of **4-Amino-6-chloropyrimidin-5-ol**.

Procedure:

- Sample Derivatization: Accurately weigh ~1 mg of the sample into a vial. Add 100 μ L of anhydrous pyridine and 100 μ L of BSTFA. Cap the vial tightly and heat at 70 $^{\circ}$ C for 30 minutes.
- GC-MS Conditions:
 - Inlet Temperature: 250 $^{\circ}$ C.
 - Injection Mode: Split (e.g., 20:1 ratio).
 - Carrier Gas: Helium, constant flow rate of 1.0 mL/min.
 - Oven Temperature Program: Initial temperature of 80 $^{\circ}$ C, hold for 2 minutes, ramp to 280 $^{\circ}$ C at 10 $^{\circ}$ C/min, and hold for 5 minutes.
 - Transfer Line Temperature: 280 $^{\circ}$ C.

- Ion Source Temperature: 230 °C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: m/z 40-500.
- Analysis: Inject 1 µL of the derivatized sample into the GC-MS system.
- Data Processing: Identify peaks by comparing their mass spectra with a reference library (e.g., NIST).

Data Presentation: Potential Impurities by GC-MS

Table 2: Representative GC-MS Impurity Identification

Retention Time (min)	Key Mass Fragments (m/z)	Tentative Identification
8.5	119, 104, 77	Residual Synthesis Solvent
12.3	257, 242, 186	Silylated Dichloropyrimidine

| 15.6 | 345, 330, 274 | Silylated **4-Amino-6-chloropyrimidin-5-ol** |

Note: This data is hypothetical and serves as an example of how results would be presented.

Spectroscopic Characterization

Spectroscopic methods are crucial for confirming the chemical structure and identity of the **4-Amino-6-chloropyrimidin-5-ol** product.

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To confirm the molecular structure.

Protocol:

- Sample Preparation: Dissolve 5-10 mg of the sample in ~0.6 mL of a deuterated solvent (e.g., DMSO-d₆).

- Acquisition: Acquire ^1H and ^{13}C NMR spectra on a 400 MHz or higher spectrometer. Other experiments like DEPT or 2D NMR (COSY, HSQC) can be run for full structural elucidation.
- Analysis: Process the spectra and assign the chemical shifts to the corresponding atoms in the molecule.

Table 3: Expected Spectroscopic Data

Technique	Data
^1H NMR (DMSO- d_6)	δ ~8.0 (s, 1H, pyrimidine-H), δ ~7.0 (br s, 2H, -NH $_2$), δ ~10.5 (br s, 1H, -OH)
^{13}C NMR (DMSO- d_6)	Expected peaks for the four distinct pyrimidine carbons.

| Mass Spec (ESI+) | m/z $[\text{M}+\text{H}]^+ = 146.0$ |

Note: Chemical shifts (δ) are approximate and can vary based on solvent and concentration.

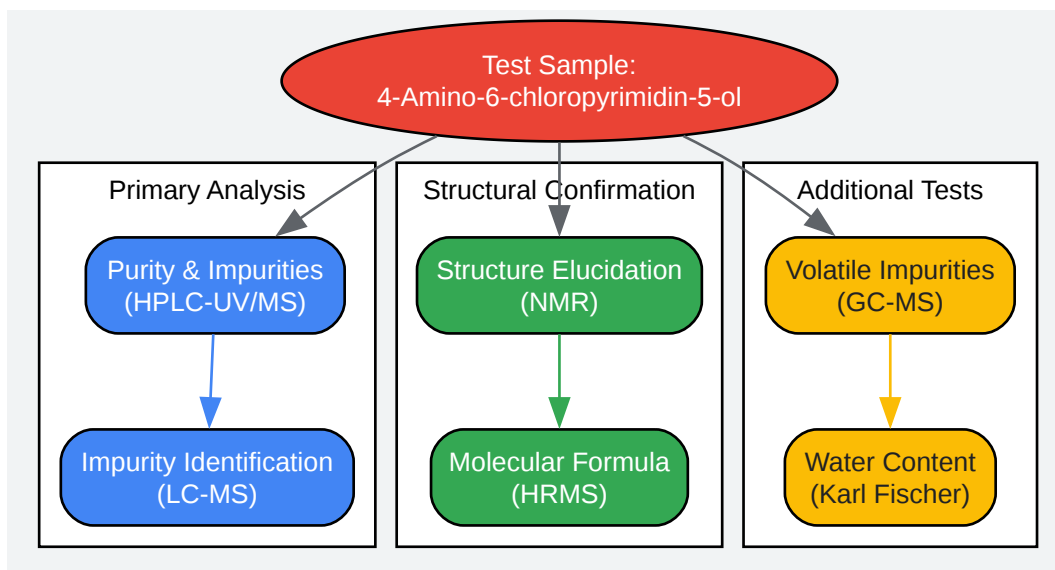
B. Mass Spectrometry (MS)

Objective: To confirm the molecular weight.

Protocol:

- Sample Preparation: Prepare a dilute solution of the sample (~10 $\mu\text{g/mL}$) in a suitable solvent like methanol or acetonitrile/water.
- Acquisition: Infuse the sample directly into an Electrospray Ionization (ESI) mass spectrometer. Acquire spectra in both positive and negative ion modes.
- Analysis: Identify the molecular ion peak (e.g., $[\text{M}+\text{H}]^+$ in positive mode) and confirm it matches the theoretical molecular weight (145.55 g/mol). The characteristic isotopic pattern for a chlorine-containing compound should also be observed.[\[6\]](#)

General Analytical Workflow



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Caption: Overall Analytical Characterization Strategy.

Conclusion: The analytical methods described provide a comprehensive framework for the characterization of **4-Amino-6-chloropyrimidin-5-ol**. The combination of chromatographic techniques (HPLC, GC-MS) and spectroscopic methods (NMR, MS) ensures the accurate determination of identity, purity, and impurity profiles, which is essential for quality control in the drug development process. All methods should be properly validated according to ICH guidelines to ensure they are suitable for their intended purpose.[7][8]

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